

An In-depth Technical Guide to Cobalt Oxides: Properties, Protocols, and Biological Interactions

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Cobalt(III) oxide black

Cat. No.: B073725

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of cobalt oxides, with a specific focus on clarifying the identities associated with CAS number 1308-04-9. It covers the physicochemical properties, experimental protocols for synthesis and characterization, and the biological interactions of these compounds, particularly in their nanoparticle form, which is of significant interest in biomedical research and drug development.

Clarification of CAS Number: Cobalt(III) Oxide vs. Cobalt(II,III) Oxide

A notable point of ambiguity arises with CAS number 1308-04-9. While sometimes attributed to Cobalt(III) oxide (Co_2O_3), this identifier is predominantly and more accurately assigned to Cobalt(II,III) oxide (Co_3O_4), a mixed-valence compound. Cobalt(III) oxide, also known as cobaltic oxide, is correctly identified by CAS number 1307-96-6.^{[1][2][3][4]} This distinction is critical for accurate research and reporting.

Cobalt(III) oxide (Co_2O_3) is described as a black, amorphous powder that is unstable and not a well-established free state compound.^{[3][5]} It tends to lose oxygen upon heating to form the more stable Co_3O_4 .^[6] Co_3O_4 , in contrast, has a stable spinel crystal structure.^[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cobalt oxide | 1307-96-6 [chemicalbook.com]
- 2. China Cheap Cobalt Oxide, CAS 1307-96-6 Manufacturers Suppliers Factory - Wholesale Service [leapchem.com]
- 3. Properties and applications of cobalt oxide-Industry News-Nickel Acetate, Cobalt Sulfate-Fairsky Industrial Co., Limited [fairskyindustrial.com]
- 4. cymitquimica.com [cymitquimica.com]
- 5. 1307-96-6 | CAS DataBase [m.chemicalbook.com]
- 6. Cas 1308-04-9, COBALT(III) OXIDE BLACK | lookchem [lookchem.com]
- 7. jacsdirectory.com [jacsdirectory.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Cobalt Oxides: Properties, Protocols, and Biological Interactions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073725#cobalt-iii-oxide-cas-number-1308-04-9-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com